

Physical & Chemical Properties of Pyridine Hydroiodide

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Compound Focus: Pyridine hydroiodide

CAS No.: 18820-83-2

Cat. No.: S1832926

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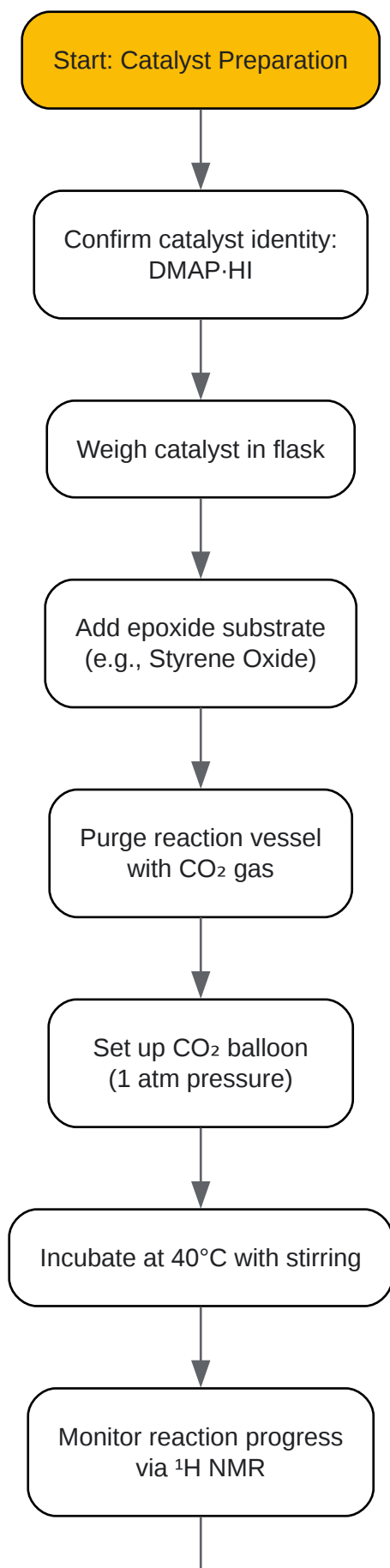
The table below summarizes the key properties of **Pyridine Hydroiodide** that are critical for its handling, storage, and application in experimental protocols [1].

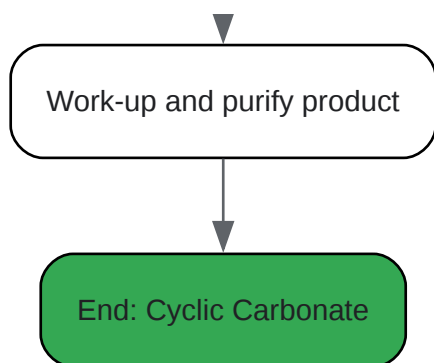
Property	Specification / Value
CAS RN	18820-83-2
Molecular Formula	C ₅ H ₅ N·HI
Molecular Weight	207.01 g/mol
Physical State (20°C)	White to Light yellow to Light orange powder to crystal
Purity (HPLC)	>98.0%
Melting Point	210 °C (decomposition)
Water Solubility	Soluble
Recommended Storage	Room Temperature (Recommended in a cool and dark place, <15°C)
Inert Gas	Store under inert gas
Condition to Avoid	Hygroscopic

Application Note: Catalytic Synthesis of Cyclic Carbonates from CO₂

1. Background and Principle Carbon dioxide (CO₂) is an abundant and renewable C1 resource, but its utilization is challenging due to low reactivity. Pyridinium salts, particularly **4-Dimethylaminopyridine Hydroiodide (DMAP·HI)**, have been identified as efficient organocatalysts for the solvent-free conversion of CO₂ and epoxides into cyclic carbonates [2]. This reaction is a key example of green chemistry, utilizing atmospheric CO₂ under mild conditions.

The following diagram illustrates the logical workflow from catalyst preparation to the final product, highlighting the key steps involved in this application.





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2. Experimental Protocol: Model Reaction with Styrene Oxide [2]

- **Reaction Setup:** Perform the reaction in a standard round-bottom flask equipped with a magnetic stir bar.
- **Materials:**
 - Catalyst: DMAP·HI (0.10 mmol, 2 mol%)
 - Substrate: Styrene Oxide (5.0 mmol)
 - Atmosphere: CO₂ (1 atm, provided via a balloon)
- **Procedure:**
 - Weigh 20.7 mg of DMAP·HI catalyst and add it to the reaction flask.
 - Add 0.60 mL (5.0 mmol) of styrene oxide to the flask.
 - Purge the reaction vessel with CO₂ gas for 1-2 minutes to displace air.
 - Carefully fit a CO₂-filled balloon to the flask to maintain a CO₂ atmosphere at approximately 1 atm.
 - Incubate the reaction mixture at 40°C with constant stirring for 12 hours.
- **Reaction Monitoring:**
 - Monitor the reaction progress using ¹H Nuclear Magnetic Resonance (NMR) spectroscopy.
 - The conversion of styrene oxide to the cyclic carbonate is indicated by the downfield shift of the methine proton signal from **3.90 ppm to 5.88 ppm**.
- **Work-up and Isolation:**
 - After 12 hours, the reaction mixture can be purified by standard flash column chromatography to isolate the pure cyclic carbonate product.
- **Expected Outcome:** Under these conditions, a yield of >95% for the cyclic carbonate can be expected.

3. Critical Experimental Findings and Optimization [2]

The efficiency of the catalysis depends heavily on the structure of the pyridinium salt. The tables below summarize key findings for optimization.

Table: Counterion Effect on Catalytic Efficiency (Reaction at 40°C for 12h)

Catalyst	Counterion	Yield of Cyclic Carbonate
DMAP·HCl	Chloride	20%
DMAP·HBr	Bromide	37%
DMAP·HI	Iodide	96%

Table: Electronic Effect of Pyridinium Iodide Catalysts

Catalyst	pKa (in H ₂ O)	Yield of Cyclic Carbonate
p-CNPy·HI	1.9	46%
Py·HI	5.2	66%
p-CH ₃ Py·HI	6.0	89%
DMAP·HI	9.7	96%

4. Mechanism Insight The reaction proceeds through a dual activation mechanism. The pyridinium ion acts as a hydrogen-bond donor to activate the epoxide, while the iodide ion acts as a nucleophile to open the epoxide ring. The high activity of DMAP·HI is attributed to the superior nucleophilicity and leaving group ability of the iodide ion, combined with the strong basicity of the DMAP, which facilitates CO₂ activation [2].

Key Handling & Safety Considerations

When working with **pyridine hydroiodide**, adhere to the following safety precautions based on its hazard profile [1]:

- **Personal Protective Equipment (PPE):** Wear protective gloves, eye protection, and face protection.
- **In Case of Contact:**

- **Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention if irritation persists.
- **Skin:** Wash with plenty of soap and water. Take off contaminated clothing and wash before reuse. Get medical advice/attention if irritation occurs.

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References

1. Pyridine Hydroiodide 18820-83-2 | TCI AMERICA [[tcichemicals.com](https://www.tcichemicals.com)]
2. A Green and Sustainable Organic Catalyst Based on... | Preprints.org [preprints.org]

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